

Environmental Impact Assessment of YLIU-4-105-1: A Technical Guide

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Compound of Interest

Compound Name: YLIU-4-105-1

Cat. No.: B15612523

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Disclaimer: The compound **YLIU-4-105-1** is a novel type II JAK2 inhibitor for which no public data on its environmental fate or ecotoxicological effects currently exists. This document presents a representative technical guide and hypothetical environmental impact assessment (EIA) for a compound with the known physicochemical properties of **YLIU-4-105-1**. The quantitative data herein is illustrative and based on standardized testing protocols to provide a framework for researchers, scientists, and drug development professionals.

Introduction

The introduction of new active pharmaceutical ingredients (APIs) into the market necessitates a thorough evaluation of their potential environmental impact. **YLIU-4-105-1**, a novel type II JAK2 inhibitor, is a complex organic molecule intended for therapeutic use.^[1] Its lifecycle, from synthesis to patient use and eventual disposal, may lead to its introduction into the environment. This guide outlines a comprehensive environmental impact assessment based on internationally accepted guidelines from the Organisation for Economic Co-operation and Development (OECD) and the Environmental Protection Agency (EPA). The assessment framework involves a tiered approach, beginning with an analysis of the compound's physicochemical properties and its fate in the environment (persistence and degradation), and culminating in an evaluation of its effects on aquatic organisms (ecotoxicity).

Physicochemical Properties and Environmental Fate

The environmental behavior of a compound is largely dictated by its physicochemical properties. These properties influence its distribution in soil, water, and air, as well as its

potential for bioaccumulation.

Data Summary

The known and estimated physicochemical properties for **YLIU-4-105-1** are summarized below. This data forms the basis for predicting its environmental distribution and persistence.

Property	Value	Method/Reference
Identifier		
IUPAC Name	3-(2-(cyclopropanecarboxamido)imidazo[1,2-b]pyridazin-6-yl)-N-(3-((4-ethylpiperazin-1-yl)methyl)-5-(trifluoromethyl)phenyl)-4-methylbenzamide	PubChem CID: 153583901[2]
CAS Number	2417685-83-5	ChemicalBook[3]
Molecular Formula	C32H34F3N7O2	Probechem[1]
Molecular Weight	605.67 g/mol	Probechem[1]
Physicochemical Data		
Water Solubility	< 1 mg/L (Estimated)	Illustrative Data
Log P (Octanol-Water Partition Coefficient)	4.5 (Estimated)	Illustrative Data based on structure
Vapor Pressure	1.2×10^{-12} Pa (Estimated)	Illustrative Data
pKa (Acid Dissociation Constant)	Basic pKa: 8.2 (piperazine nitrogen) (Estimated)	Illustrative Data

Environmental Degradation

Degradation studies are critical for determining the persistence of **YLIU-4-105-1** in the environment. Both abiotic (photolysis, hydrolysis) and biotic (biodegradation) pathways are considered.

Test Type	Guideline	Result	Classification
Abiotic Degradation			
Hydrolysis	OECD 111	Half-life > 1 year at pH 4, 7, 9	Stable
Photolysis (Aqueous)	OECD 316	Half-life = 35 days	Slowly photodegradable
Biotic Degradation			
Ready Biodegradability	OECD 301F	8% degradation after 28 days	Not readily biodegradable
Inherent Biodegradability	OECD 302B	45% degradation after 28 days	Not inherently biodegradable

Ecotoxicological Assessment

Ecotoxicity studies evaluate the potential for **YLIU-4-105-1** to cause harm to aquatic organisms. A base set of tests on algae, invertebrates (daphnids), and fish is standard.

Test Organism	Endpoint	Guideline	Result (mg/L)	Toxicity Classification
Raphidocelis subcapitata (Green Algae)	72h EC ₅₀ (Growth Inhibition)	OECD 201	2.5	Toxic to algae
Daphnia magna (Water Flea)	48h EC ₅₀ (Immobilization)	OECD 202	15.0	Harmful to daphnids
Danio rerio (Zebrafish)	96h LC ₅₀ (Mortality)	OECD 203	8.0	Toxic to fish
Pimephales promelas (Fathead Minnow)	21d NOEC (Reproduction)	OECD 210	0.1	Very toxic (chronic)

EC₅₀: The concentration causing an effect in 50% of the test population. LC₅₀: The concentration causing mortality in 50% of the test population. NOEC: No Observed Effect Concentration.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and validation of environmental impact data. The following protocols are based on standard OECD guidelines.

Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

- Objective: To assess the potential for **YLIU-4-105-1** to be rapidly biodegraded by microorganisms under aerobic conditions.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Principle: A solution of the test substance in a mineral medium is inoculated with activated sludge from a wastewater treatment plant. The consumption of oxygen is measured over a 28-day period in sealed vessels. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).[\[8\]](#)
- Apparatus: Temperature-controlled incubator, manometric respirometer, flasks, and oxygen/carbon dioxide measurement probes.
- Procedure:
 - Prepare a mineral medium and a stock solution of **YLIU-4-105-1**. Due to low water solubility, a suitable solvent carrier may be required.
 - Inoculate the medium with a mixed population of microorganisms (e.g., activated sludge).
 - Set up triplicate test flasks containing the inoculated medium and the test substance at a concentration of 2-5 mg/L.
 - Set up control flasks (inoculum only) and reference flasks (with a readily biodegradable substance like sodium benzoate).
 - Incubate all flasks in the dark at 20-24°C for 28 days.

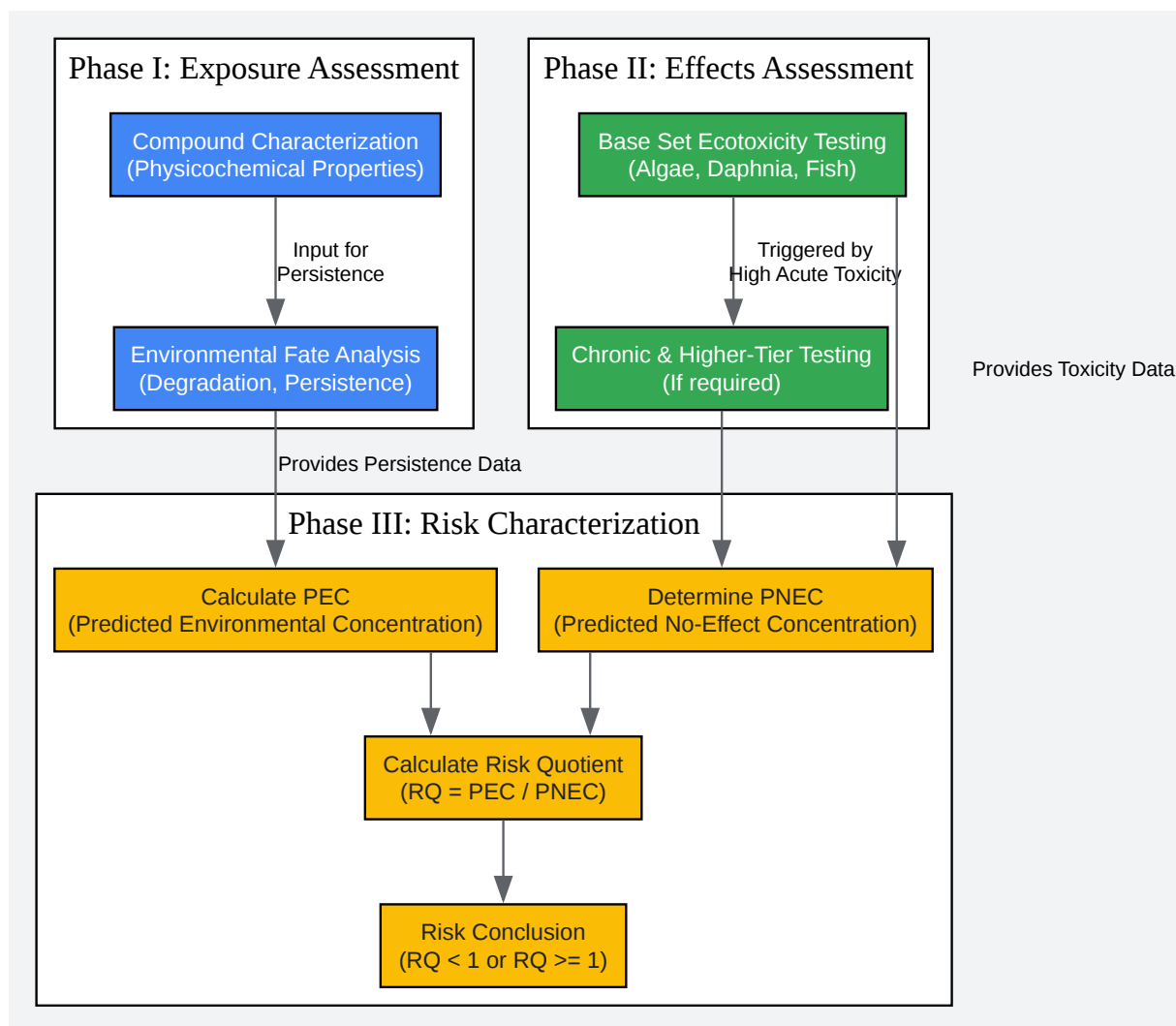
- Continuously measure oxygen consumption.
- Pass Criteria: The substance is considered readily biodegradable if the percentage of biodegradation reaches $\geq 60\%$ ThOD within a 10-day window during the 28-day test.[8]

Fish, Acute Toxicity Test - OECD 203

- Objective: To determine the concentration of **YLIU-4-105-1** that is lethal to 50% of the test fish population over a 96-hour exposure.[3][9][10][11]
- Test Species: Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- Principle: Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system for 96 hours. Mortalities and sub-lethal effects are recorded at 24, 48, 72, and 96 hours.[3][9]
- Procedure:
 - A range-finding test is conducted to determine the concentrations for the definitive test.
 - For the definitive test, at least five concentrations in a geometric series are prepared, along with a control group.
 - A minimum of seven fish are used for each concentration and the control.[9]
 - The test is conducted at a constant temperature with a defined light-dark cycle.
 - Test solutions are renewed every 24 hours in a semi-static system to maintain exposure concentrations.
 - Observations of mortality and any abnormal behavioral or physical changes are recorded.
- Endpoint: The 96-hour LC_{50} is calculated using appropriate statistical methods (e.g., probit analysis).

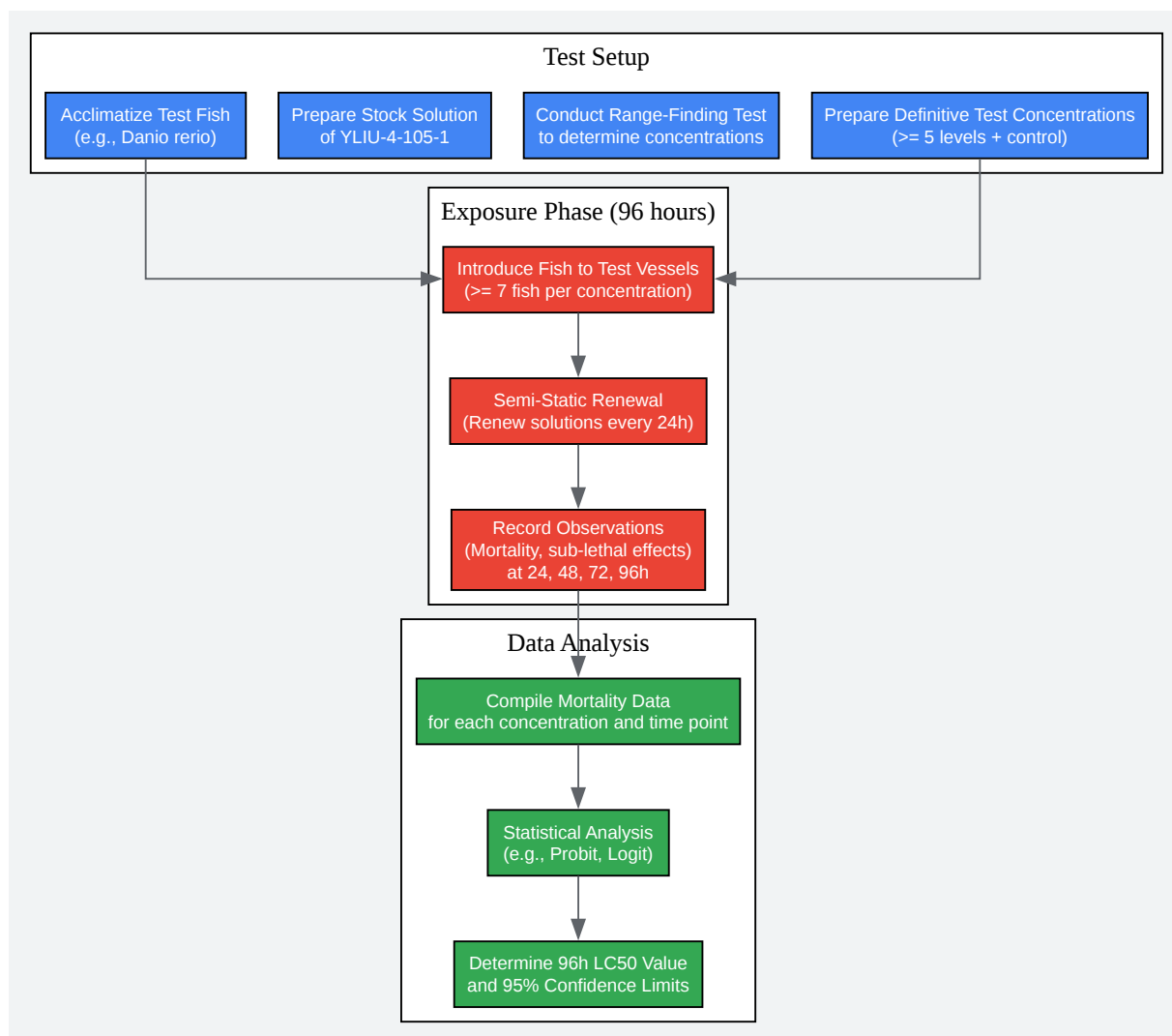
Visualizations: Workflows and Pathways

Diagrams are provided to illustrate the logical flow of the assessment and key experimental processes.



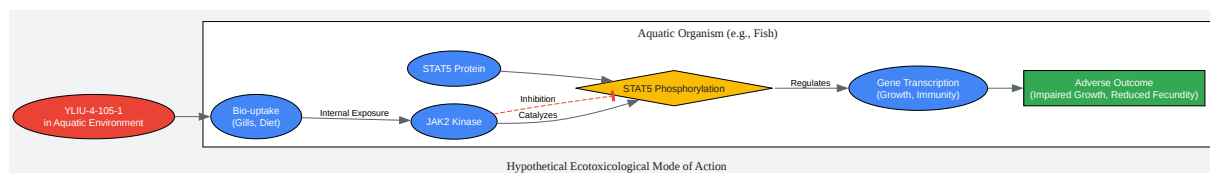
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Caption: Overall workflow for the Environmental Impact Assessment (EIA).



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Caption: Experimental workflow for the OECD 203 Fish Acute Toxicity Test.



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Caption: Hypothetical signaling pathway for an ecotoxicological effect.

Risk Characterization

The final step in the assessment is to characterize the risk by comparing the predicted environmental concentration (PEC) with the predicted no-effect concentration (PNEC).

- Predicted Environmental Concentration (PEC): This is an estimate of the concentration of the substance expected in various environmental compartments (e.g., surface water) based on usage, metabolism, and removal rates in wastewater treatment.
- Predicted No-Effect Concentration (PNEC): This is derived from the ecotoxicity data (e.g., the lowest chronic NOEC) by applying an assessment factor (AF). For a chronic fish NOEC of 0.1 mg/L, a typical AF of 10 is used.
 - $PNEC = \text{Lowest Chronic NOEC} / AF = 0.1 \text{ mg/L} / 10 = 0.01 \text{ mg/L}$
- Risk Quotient (RQ): The RQ is the ratio of PEC to PNEC.
 - $RQ = PEC / PNEC$
 - If $RQ < 1$, the environmental risk is considered to be low.
 - If $RQ \geq 1$, further investigation or risk mitigation measures may be required.

Given the illustrative data, **YLIU-4-105-1** is not readily biodegradable and exhibits high chronic toxicity to fish. Therefore, a thorough and conservative estimation of its PEC would be essential to ensure the RQ remains below 1, indicating an acceptable level of environmental risk.

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